

# S-(4-Hydroxybenzyl)glutathione discovery and origin

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## Compound of Interest

Compound Name: *S*-(4-Hydroxybenzyl)glutathione

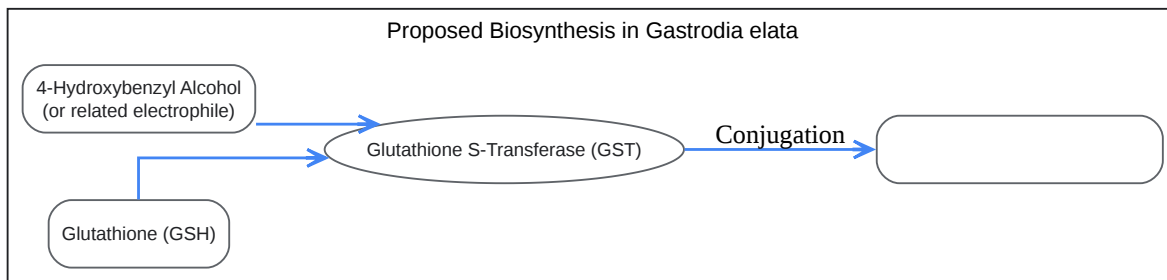
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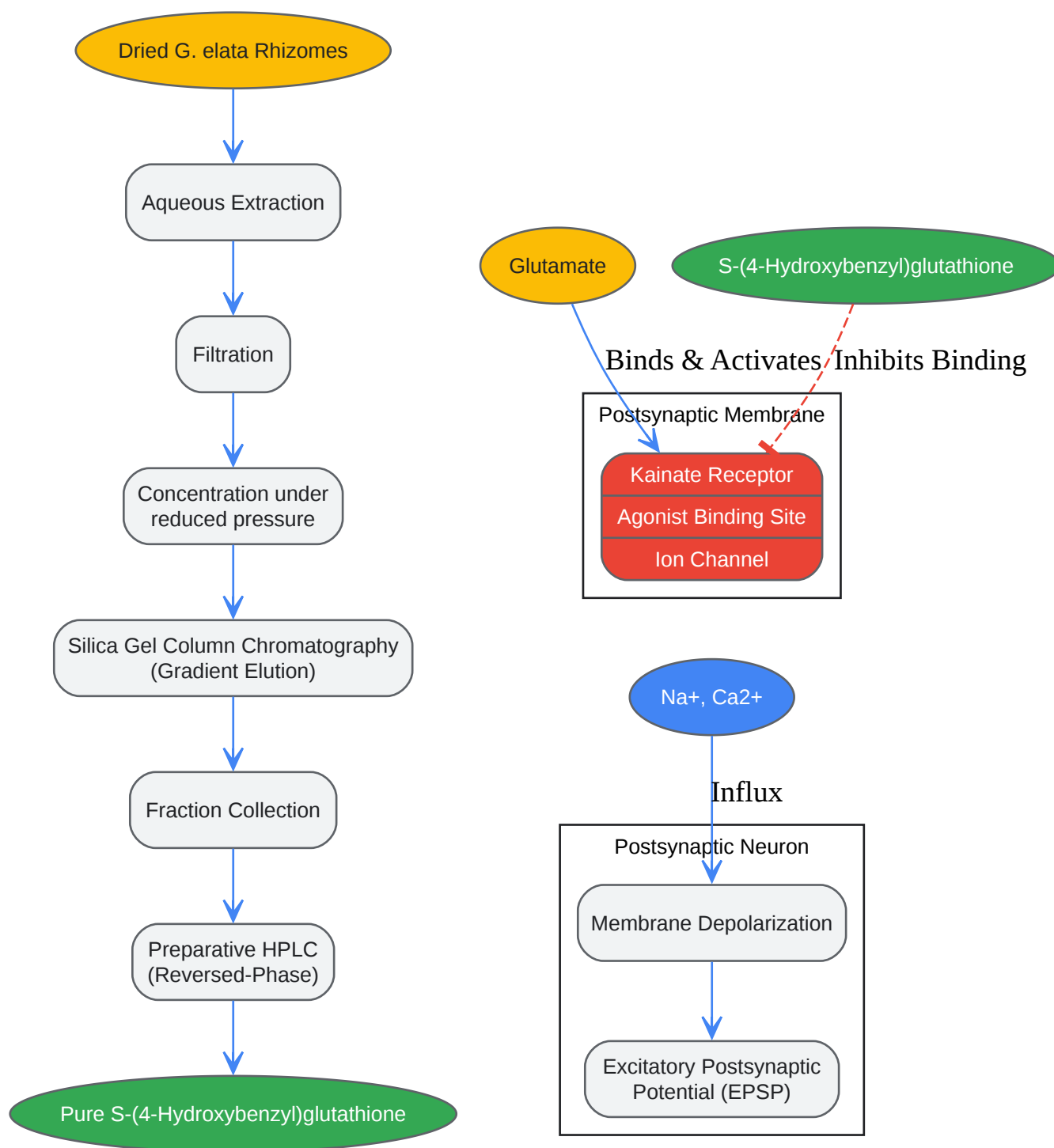
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## Discovery and Origin

**S-(4-Hydroxybenzyl)glutathione** was identified as a key bioactive compound from the rhizomes of the plant *Gastrodia elata* Blume, a member of the Orchidaceae family. This plant has a long history of use in traditional Chinese medicine for treating various neurological disorders. A significant study by Qing-Lan Guo and colleagues, published in the *Journal of Asian Natural Products Research* in 2015, detailed the isolation and structural characterization of **S-(4-Hydroxybenzyl)glutathione** along with seven new related derivatives from an aqueous extract of *G. elata* rhizomes.[1] While this paper provides extensive characterization, it refers to **S-(4-Hydroxybenzyl)glutathione** as a known compound, suggesting earlier identification. The primary bioactivity that led to its isolation is its ability to inhibit the binding of kainic acid to glutamate receptors in the brain.[2][3]

The proposed biosynthetic pathway for **S-(4-Hydroxybenzyl)glutathione** in *Gastrodia elata* involves the conjugation of glutathione (GSH) with a 4-hydroxybenzyl-containing substrate. This reaction is likely catalyzed by a glutathione S-transferase (GST), a superfamily of enzymes known to conjugate GSH to a wide variety of electrophilic compounds for detoxification and secondary metabolism.[4][5][6]





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## References

- 1. tandfonline.com [tandfonline.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. S-(4-Hydroxybenzyl)glutathione | GluR | TargetMol [targetmol.com]
- 4. Glutathione S-transferase - Wikipedia [en.wikipedia.org]
- 5. Glutathione S-Transferease Minireview | Oxford Biomedical Research [oxfordbiomed.com]
- 6. Glutathione S-Transferase - Creative Enzymes [creative-enzymes.com]
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